

Application Note: ELISA-Based Screening for Domoic Acid in Seawater

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Compound of Interest

Compound Name: (-)-Domoic acid

CAS No.: 123406-51-9

Cat. No.: B14164770

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Domoic acid (DA) is a potent neurotoxin produced by marine diatoms of the genus *Pseudo-nitzschia*.^[1] This toxin can accumulate in the marine food web, particularly in shellfish, posing a significant threat to human health by causing Amnesic Shellfish Poisoning (ASP).^{[1][2]} Monitoring domoic acid levels in seawater is crucial for early warning of harmful algal blooms and preventing contaminated seafood from reaching consumers. The Enzyme-Linked Immunosorbent Assay (ELISA) offers a rapid, sensitive, and high-throughput screening method for the quantitative detection of domoic acid in seawater samples.^{[3][4]} This application note provides a detailed protocol for using a competitive ELISA to screen for domoic acid in seawater.

Principle of the Method

The most common format for domoic acid detection is the direct competitive ELISA.^{[1][5]} This assay is based on the competition between domoic acid present in the sample and a labeled

domoic acid conjugate for a limited number of specific anti-domoic acid antibody binding sites. [5] The antibody is immobilized on the surface of microtiter plate wells. The sample is added to the wells along with a domoic acid-enzyme conjugate (e.g., horseradish peroxidase - HRP). The more domoic acid in the sample, the less conjugate will bind to the antibody. After an incubation period, the unbound reagents are washed away. A substrate is then added, which reacts with the bound enzyme conjugate to produce a colored product. The intensity of the color is inversely proportional to the concentration of domoic acid in the sample.[5] The concentration is determined by comparing the optical density of the sample to a standard curve generated from known concentrations of domoic acid.

Quantitative Data Summary

The performance of domoic acid ELISA kits can vary between manufacturers. The following tables summarize typical quantitative data for commercially available kits for the detection of domoic acid in seawater.

Table 1: Assay Performance Characteristics in Seawater

Parameter	Typical Value	Notes
Limit of Detection (LOD)	0.325 ppb (µg/L)	Calculated as 90% B/B0. This value is compensated for the required sample dilution.[1]
Limit of Quantitation (LOQ)	0.325 ppb (µg/L)	Validated by spiking domoic acid into seawater matrix.[1]
Middle of Calibration Curve (50% B/B0)	~3.75 ppb (µg/L)	Determinations closer to this value provide the most accurate results. Compensated for sample dilution.[1]
Sample Dilution Factor	1:50	A minimum dilution is required to mitigate matrix interference from high salinity.[3]

Table 2: Cross-Reactivity

Compound	Cross-Reactivity (%)
Domoic Acid	100
Kainic Acid	< 0.1
L-glutamic acid	< 0.1
Okadaic Acid	Not Detected
Saxitoxin	Not Detected
PbTx-2	Not Detected

Note: Specificity is a key feature of the assay, with minimal cross-reactivity to structurally related compounds or other marine toxins.[\[5\]](#)[\[6\]](#)

Experimental Protocols

Materials and Reagents

- Domoic Acid ELISA Kit (containing antibody-coated microtiter plate, domoic acid standards, domoic acid-HRP conjugate, sample diluent, wash buffer concentrate, TMB substrate, and stop solution)
- Seawater samples
- Distilled or deionized water
- Adjustable micropipettes and tips
- Microplate reader capable of measuring absorbance at 450 nm
- Vortex mixer
- Timer

Sample Collection and Preparation

- Collection: Collect seawater samples in clean, inert containers.

- Storage: Samples should be refrigerated at 2-8°C if analyzed within 24 hours. For longer storage, freeze at -20°C or below.[\[7\]](#)
- Preparation:
 - Allow frozen samples to thaw completely at room temperature.
 - Due to potential matrix effects from high salinity, seawater samples require a minimum 1:50 dilution.[\[3\]](#)
 - To perform a 1:50 dilution, add 20 µL of the seawater sample to 980 µL of the 1X Sample Diluent provided in the kit.[\[3\]](#)
 - Vortex the diluted sample thoroughly.

ELISA Assay Procedure

- Reagent Preparation:
 - Allow all kit components to reach room temperature (20-25°C) before use.[\[5\]](#)
 - Prepare the 1X Wash Buffer by diluting the provided concentrate with distilled or deionized water as per the kit instructions.[\[7\]](#)
- Assay Setup:
 - Arrange the required number of antibody-coated microtiter plate wells.
 - It is recommended to run all standards, controls, and samples in duplicate.[\[8\]](#)
- Addition of Standards and Samples:
 - Add 50 µL of each Domoic Acid Standard, control, and diluted seawater sample into the appropriate wells.[\[3\]](#)
- Addition of Enzyme Conjugate:

- Add 50 μL of the Domoic Acid-HRP conjugate to each well (except for the blank wells, if used).[3]
- Incubation:
 - Cover the plate and gently mix the contents.
 - Incubate the plate for a specified time (e.g., 30-60 minutes) at room temperature.[8]
- Washing:
 - After incubation, decant the contents of the wells.
 - Wash the wells 3-4 times with 300 μL of 1X Wash Buffer per well.[6] Ensure to remove all residual wash buffer after the final wash.
- Substrate Addition:
 - Add 100 μL of TMB Substrate to each well.[6]
 - Incubate the plate in the dark at room temperature for 15-30 minutes.[6]
- Stopping the Reaction:
 - Add 100 μL of Stop Solution to each well. The color will change from blue to yellow.[8]
- Absorbance Measurement:
 - Read the absorbance of each well at 450 nm using a microplate reader within 15 minutes of adding the Stop Solution.[6]

Data Analysis

- Calculate the average absorbance for each set of duplicate standards, controls, and samples.
- Generate a standard curve by plotting the average absorbance of each standard on the y-axis against its corresponding concentration in ppb on the x-axis. A semi-logarithmic plot is typically used.

- Determine the concentration of domoic acid in the diluted samples by interpolating their average absorbance values from the standard curve.
- Multiply the determined concentration by the dilution factor (e.g., 50) to obtain the final concentration of domoic acid in the original seawater sample.^[3]

Visualizations

Sample Preparation

Seawater Sample

Dilute 1:50 with
Sample Diluent

Diluted Sample

ELISA Procedure

Add Standards, Controls,
and Diluted Samples to WellsAdd Domoic Acid-HRP
Conjugate

Incubate



Wash Wells



Add TMB Substrate



Incubate (in dark)



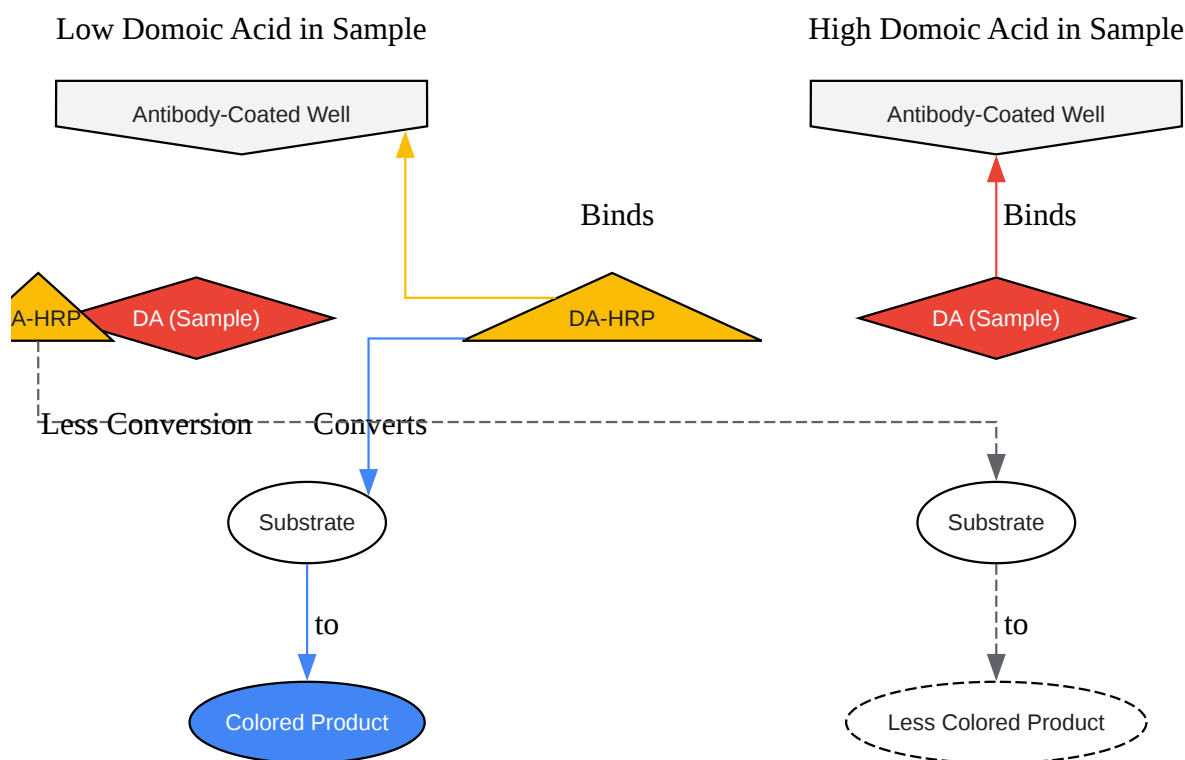
Add Stop Solution

Read Absorbance
at 450 nm

Data Analysis

Generate Standard Curve

Interpolate Sample
ConcentrationCalculate Final Concentration
(multiply by dilution factor)



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